Technical Support Center: Debugging Custom SimObjects in gem5

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest		
Compound Name:	*GEM-5*	
Cat. No.:	*B12410503*	*Get Quote*

This guide provides troubleshooting advice and answers to frequently asked questions for researchers and scientists working with the gem5 simulator. The content is tailored to address specific issues encountered when developing and debugging custom SimObjects.

Frequently Asked Questions (FAQs)

A list of common questions and issues that arise during custom SimObject development.

???+ question "My custom SimObject compiles, but gem5 exits with a 'panic' or 'fatal' error. Where do I start?"

???+ question "How can I trace the execution flow and inspect variables within my SimObject?"

???+ question "What's the difference between gem5.opt, gem5.debug, and gem5.fast? Which one should I use for debugging?"

???+ question "My simulation runs, but my SimObject doesn't seem to be doing anything. How can I verify it's being instantiated?"

???+ question "I'm getting an 'undefined reference' linker error related to my SimObject's create() function. What does this mean?"

???+ question "How do I use a debugger like GDB with gem5?"

Debugging Protocols and Methodologies

Follow these detailed protocols for systematic debugging of your custom SimObject.

Protocol 1: Trace-Based Debugging with DPRINTF

This protocol outlines the methodology for adding and using custom debug traces.

- Declare the Debug Flag: In the SConscript file in your SimObject's directory, add a line to declare a new flag.
- Include Necessary Headers: In your C++ implementation file (.cc), include the base trace header and the auto-generated header for your new flag.[1]
- Add DPRINTF Statements: Place DPRINTF statements at key points in your code. The first argument is the debug flag, followed by a printf-style format string and arguments.[2]
- Recompile gem5: Rebuild the gem5.opt or gem5.debug binary to include the new flag and print statements.
- Run Simulation with the Flag: Execute gem5 using the --debug-flags option to enable your custom flag.[3]

[2][1]

Table 1: Key Built-in gem5 Debug Flags

Flag Name	Description	Common Use Case
Exec	Traces the execution of each instruction, including disassembly. [3]	Following the program flow at the instruction level.
Cache	Provides detailed information on cache lookups, hits, misses, and state changes.	Debugging cache coherence protocols or custom cache objects.
RubyNetwork	Prints entire network messages for the Ruby memory system. [4]	Debugging custom coherence protocols in detail. [4]
Bus	Traces transactions on the memory bus, including requests and responses. [3]	Understanding memory system traffic and interactions.
DRAM	Shows detailed activity within the DRAM controllers. [2]	Debugging memory controller behavior or timing.
ProtocolTrace	Prints every state transition for all controllers in Ruby. [4]	Getting a complete picture of a coherence protocol's execution. [4]

Protocol 2: Interactive Debugging with GDB

This protocol describes how to use GDB for in-depth, interactive debugging sessions.

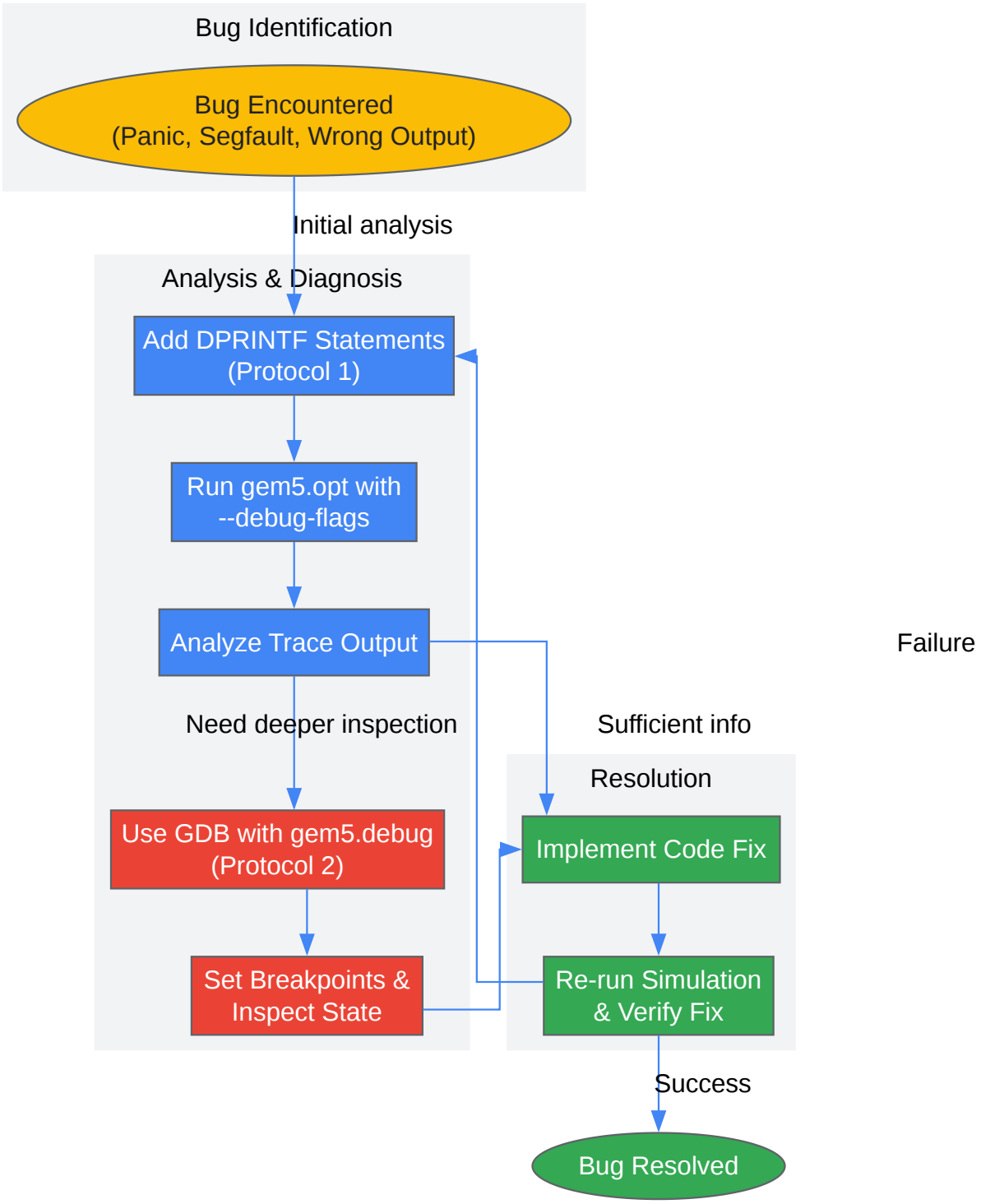
- Compile the Debug Binary: You must build gem5.debug.
- Launch gem5 in GDB: Start GDB and pass the gem5 command line as arguments. [5] ```shell gdb --args build/X86/gem5.debug configs/your_script.py --options...
- Set Breakpoints: Set breakpoints at key locations in your C++ code before starting the simulation.
- Run and Inspect: Start the simulation. When a breakpoint is hit, you can inspect variables, examine the backtrace, and step through the code.

Table 2: Essential GDB Commands for gem5 Debugging

GDB Command	Description
run [args]	Starts the gem5 simulation.
break	Sets a breakpoint at a function or line number.
print	Prints the value of a variable or expression.
bt or backtrace	Displays the function call stack.
next	Steps to the next source line, stepping over function calls.
step	Steps to the next source line, stepping into function calls.
continue	Resumes execution until the next breakpoint is hit.
info breakpoints	Lists all currently set breakpoints.

Workflows and Logical Relationships

Visual diagrams illustrating key debugging processes and architectural concepts.



Click to download full resolution via product page

A general workflow for identifying, analyzing, and resolving a bug in a custom SimObject.

Logical flow of a SimObject's instantiation from Python configuration to C++ object creation. Visualizing a memory request flow through a custom cache, highlighting points for DPRINTF tracing.

References

- 1. gem5: Debugging gem5 [courses.grainger.illinois.edu]
- 2. gem5: Debugging gem5 [gem5.org]
- 3. gem5: Trace-based Debugging [gem5.org]
- 4. gem5: Debugging SLICC Protocols [gem5.org]
- 5. chpresearch.wordpress.com [chpresearch.wordpress.com]
- To cite this document: BenchChem. [Technical Support Center: Debugging Custom SimObjects in gem5]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12410503#how-to-debug-a-custom-simobject-in-gem-5]

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com